

Penconazole and its Metabolites: A Comparative Analysis for Researchers

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Compound of Interest

Compound Name: Penconazol Hydroxide

Cat. No.: B15292639

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For researchers, scientists, and professionals in drug development, understanding the complete lifecycle of a fungicide like penconazole is critical. This guide provides a comparative analysis of penconazole and its primary metabolites, offering insights into their toxicological profiles, metabolic pathways, and analytical methodologies. The information is compiled from scientific literature and regulatory assessments to support further research and risk evaluation.

Penconazole is a systemic triazole fungicide widely used to control powdery mildew and other fungal diseases in agriculture.[1][2] Its mechanism of action involves the inhibition of ergosterol biosynthesis, a crucial component of fungal cell membranes.[3][4] Upon entering biological systems and the environment, penconazole undergoes metabolic transformation, leading to a variety of metabolites with potentially different toxicological and biological properties.

Chemical Identity of Penconazole and Key Metabolites

The primary metabolites of penconazole are formed through processes of hydroxylation, oxidation, and conjugation. The key metabolites identified in various matrices such as plants, animals, and soil include:

- CGA132465 (Penconazole-OH): A monohydroxylated metabolite.[1]
- CGA177279 (Penconazole-COOH): A carboxylic acid derivative.[5]
- CGA179944: A product of alkyl chain oxidation.[2]

- 1,2,4-triazole: A common metabolite of triazole fungicides.[1][2]
- Triazole alanine and Triazole acetic acid: Conjugated metabolites found in plants.[1]

Comparative Toxicity

Regulatory bodies have established acceptable daily intake (ADI) and acute reference dose (ARfD) values for penconazole and some of its metabolites, providing a basis for comparative toxicity assessment.

Compound	ADI (mg/kg bw)	ARfD (mg/kg bw)	Notes
Penconazole	0–0.03[1][2]	0.8[1][2]	
1,2,4-triazole	0–0.2[1][2]	0.3[1][2]	Assessed separately due to different toxicity profile.
Triazole alanine & Triazole acetic acid	Group ADI: 0–1[1][2]	Group ARfD: 3[1][2]	Assessed as a group.
CGA132465 & CGA177279	Not established	Not established	Assumed to be no more toxic than the parent compound, penconazole.[1]

Studies have also highlighted the enantioselective toxicity of penconazole, with the (+)-penconazole enantiomer showing significantly higher developmental toxicity and neurotoxicity in zebrafish compared to the (-)-penconazole enantiomer.[6] Conversely, other research has indicated that racemic penconazole and its (-)-enantiomer can cause significant liver damage and inflammation in mice, while the (+)-enantiomer showed no such adverse effects.[7]

Metabolic Pathways

The metabolism of penconazole follows distinct pathways in different biological systems.

Animal Metabolism

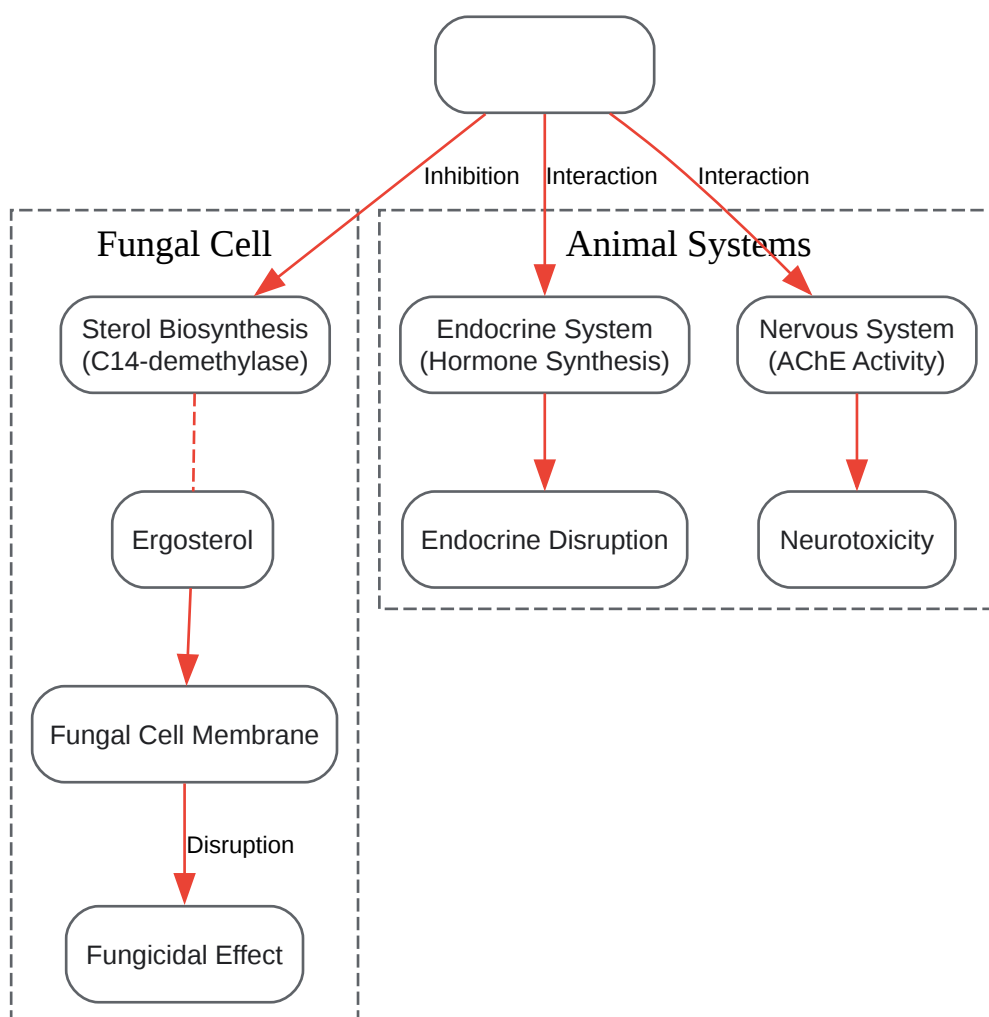
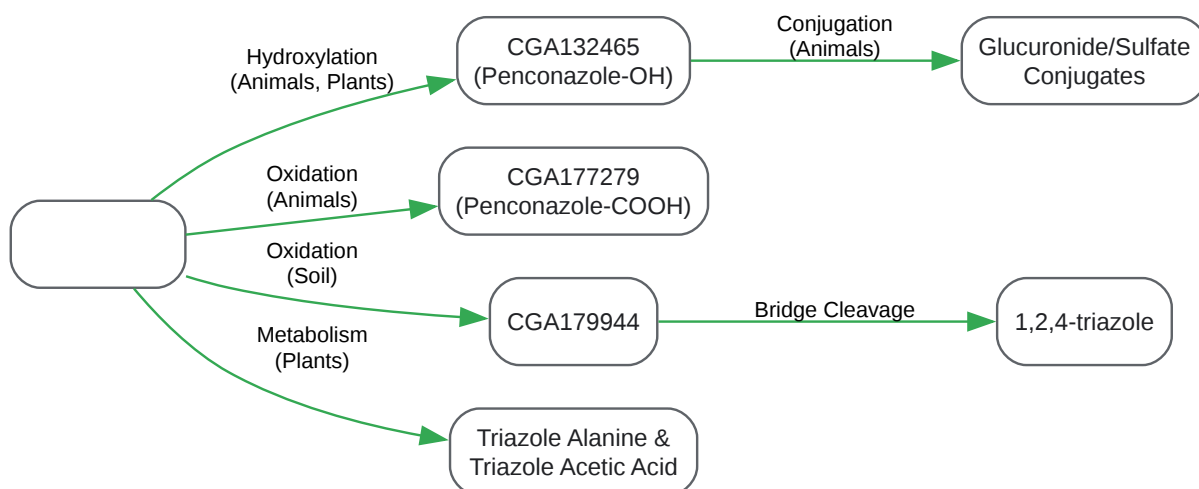
In animals, penconazole is rapidly absorbed and extensively metabolized. The primary pathways are hydroxylation of the alkyl side chain to form CGA132465, followed by conjugation with glucuronic or sulfuric acid. Another major pathway is the oxidation of the pentyl group to form the carboxylic acid metabolite, CGA177279.[1]

Plant Metabolism

In plants, the metabolism also involves oxidation of the alkyl chain. The major residues found are the parent penconazole, free and conjugated forms of CGA132465, and triazole-specific metabolites like triazole alanine and triazole acetic acid.[1]

Soil Degradation

In soil, the degradation of penconazole primarily occurs through microbial action. The main degradation pathway involves the oxidation of the alkyl chain to form CGA179944, which can then be further metabolized to 1,2,4-triazole.[2]



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